

Technical Guide: Molecular Weight of 4-Methyl-2-(4-methylphenoxy)aniline

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Compound of Interest

Compound Name: 4-Methyl-2-(4-methylphenoxy)aniline

Cat. No.: B1329025

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Audience: Researchers, scientists, and drug development professionals.

Introduction

This document provides a detailed breakdown of the molecular weight for the chemical compound **4-Methyl-2-(4-methylphenoxy)aniline**. The molecular weight is a fundamental physicochemical property, crucial for a wide range of applications in chemical synthesis, quantitative analysis, and formulation development. This guide outlines the determination of the compound's molecular formula and the subsequent calculation of its molecular weight based on standard atomic weights.

Compound Identification

- Systematic Name: **4-Methyl-2-(4-methylphenoxy)aniline**
- Structure: The molecule consists of an aniline core, substituted at position 4 with a methyl group (-CH₃) and at position 2 with a 4-methylphenoxy group (-O-C₆H₄-CH₃).

Molecular Formula Determination

The molecular formula is derived by systematically counting the number of atoms of each element in the compound's structure.

- Carbon (C):

- Aniline ring: 6 atoms
- Phenoxy ring: 6 atoms
- Methyl group on aniline: 1 atom
- Methyl group on phenoxy ring: 1 atom
- Total Carbon = 14
- Hydrogen (H):
 - On the aniline ring (positions 3, 5, 6): 3 atoms
 - Amino group (-NH₂): 2 atoms
 - Methyl group on aniline (-CH₃): 3 atoms
 - On the phenoxy ring (positions 2, 3, 5, 6): 4 atoms
 - Methyl group on phenoxy ring (-CH₃): 3 atoms
 - Total Hydrogen = 15
- Nitrogen (N):
 - Amino group (-NH₂): 1 atom
 - Total Nitrogen = 1
- Oxygen (O):
 - Ether linkage (-O-): 1 atom
 - Total Oxygen = 1

The resulting molecular formula is C₁₄H₁₅NO.

Molecular Weight Calculation

The molecular weight (MW) is calculated by summing the atomic weights of all atoms in the molecular formula. The standard atomic weights published by the IUPAC are used for this calculation.^{[1][2][3][4][5][6][7][8][9][10][11][12][13][14][15][16][17][18][19][20]}

Element	Symbol	Quantity	Standard Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	14	12.011	168.154
Hydrogen	H	15	1.008	15.120
Nitrogen	N	1	14.007 ^{[2][5][9][10][14]}	14.007
Oxygen	O	1	15.999 ^{[8][11][16][17][20]}	15.999
Total	213.28 g/mol			

The calculated molecular weight for **4-Methyl-2-(4-methylphenoxy)aniline** (C₁₄H₁₅NO) is 213.28 g/mol .

Experimental Protocols

The molecular weight presented in this guide is a calculated value derived from the molecular formula and standard atomic weights. This theoretical value is fundamental in chemistry. Experimental verification of the molecular mass can be achieved through techniques such as mass spectrometry.

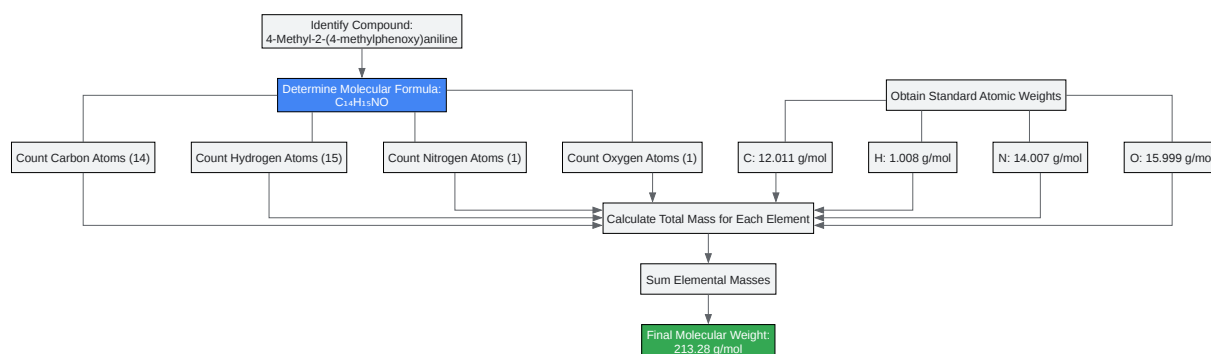
General Protocol for Mass Spectrometry:

- **Sample Preparation:** Dissolve a minute quantity of the purified compound in a suitable volatile solvent (e.g., methanol, acetonitrile).
- **Ionization:** Introduce the sample into the mass spectrometer. Use an appropriate ionization technique, such as Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI), to generate gas-phase ions of the molecule (e.g., [M+H]⁺).

- **Mass Analysis:** The ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., Quadrupole, Time-of-Flight).
- **Detection:** The detector records the abundance of ions at each m/z value, generating a mass spectrum. The peak corresponding to the molecular ion (or a related adduct) confirms the molecular mass of the compound. For $C_{14}H_{15}NO$, one would expect to find a prominent signal around $m/z = 214.28$ for the $[M+H]^+$ adduct.

Visualization of Calculation Workflow

The following diagram illustrates the logical process for calculating the molecular weight of the target compound.



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Caption: Workflow for Molecular Weight Calculation.

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